

Application Note and Protocol: Preparation of Tetrazine-Ph-OPSS Stock Solution

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Compound of Interest

Compound Name: Tetrazine-Ph-OPSS

Cat. No.: B12420263

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tetrazine-Ph-OPSS is a heterobifunctional linker molecule integral to the field of bioconjugation and antibody-drug conjugate (ADC) development. This compound features a tetrazine moiety for rapid and specific bioorthogonal ligation with trans-cyclooctene (TCO) and other strained alkenes via an inverse-electron-demand Diels-Alder (iEDDA) cycloaddition. Additionally, the o-pyridyldisulfide (OPSS) group provides a reactive handle for covalent attachment to thiol groups, such as those on cysteine residues in proteins and antibodies. This dual functionality allows for the precise and efficient construction of complex biomolecular conjugates.

The iEDDA reaction between tetrazine and TCO is known for its exceptionally fast kinetics and high specificity, enabling conjugation at low concentrations under physiological conditions. The disulfide bond within the OPSS group is cleavable under reducing conditions, a feature that can be exploited for the controlled release of conjugated payloads within the intracellular environment.

Proper preparation of a stock solution is a critical first step to ensure the reactivity and stability of **Tetrazine-Ph-OPSS** for successful conjugation experiments. This document provides a detailed protocol for the preparation, handling, and storage of a **Tetrazine-Ph-OPSS** stock solution.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of a typical Tetrazine-Ph compound. Users should refer to the manufacturer's certificate of analysis for lot-specific data.

Property	Value	Source
Molecular Weight	Refer to Certificate of Analysis	N/A
Appearance	Red solid	[1]
Solubility	Soluble in DMSO, DMF	[1][2]
Storage (Solid)	-20°C, desiccated	[1][3]
Storage (Stock Solution)	-20°C for up to 1 month, -80°C for up to 6 months	

Experimental Protocol: Preparation of a 10 mM Tetrazine-Ph-OPSS Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Tetrazine-Ph-OPSS** in dimethyl sulfoxide (DMSO).

Materials and Equipment:

- **Tetrazine-Ph-OPSS** (solid)
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Procedure:

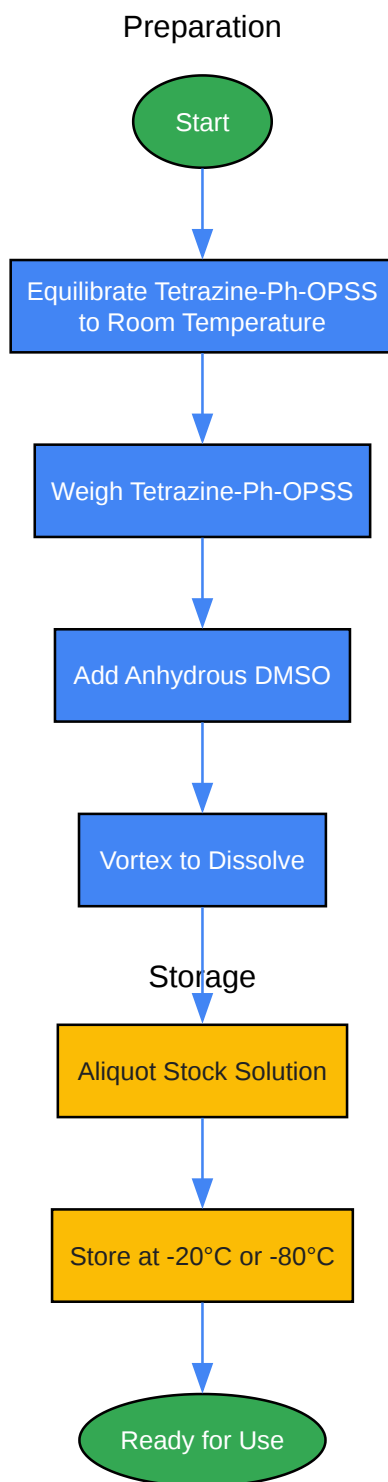
- **Equilibration:** Before opening, allow the vial of **Tetrazine-Ph-OPSS** to warm to room temperature to prevent moisture condensation.
- **Weighing:** Carefully weigh out the desired amount of **Tetrazine-Ph-OPSS** powder in a microcentrifuge tube using an analytical balance.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube to achieve a final concentration of 10 mM. For example, to prepare 100 μ L of a 10 mM stock solution from a compound with a molecular weight of 400 g/mol, you would dissolve 0.4 mg of **Tetrazine-Ph-OPSS** in 100 μ L of anhydrous DMSO.
- **Dissolution:** Vortex the solution until the **Tetrazine-Ph-OPSS** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if precipitation is observed.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **Tetrazine-Ph-OPSS** and DMSO.
- Handle the compound in a well-ventilated area or a chemical fume hood.

Diagrams

Workflow for Preparing Tetrazine-Ph-OPSS Stock Solution



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Caption: Workflow for Preparing **Tetrazine-Ph-OPSS** Stock Solution.

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